

2,4-Dimethylheptan-4-ol molecular formula and weight

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Compound of Interest

Compound Name: 2,4-Dimethylheptan-4-ol

Cat. No.: B092151

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In-Depth Technical Guide: 2,4-Dimethylheptan-4-ol

For Researchers, Scientists, and Drug Development Professionals

This document provides core physicochemical properties of **2,4-Dimethylheptan-4-ol**, a tertiary alcohol. The data presented is curated for professionals in scientific research and development.

Physicochemical Data

The fundamental molecular characteristics of **2,4-Dimethylheptan-4-ol** are summarized below. This data is essential for experimental design, analytical method development, and theoretical modeling.

Parameter	Value	Source
Molecular Formula	C ₉ H ₂₀ O	[1] [2] [3]
Molecular Weight	144.25 g/mol	[4] [5]
CAS Registry Number	19549-77-0	[1] [3]

Note on Molecular Weight: Slight variations in molecular weight may be observed across different sources due to differences in the atomic weights used for calculation. The provided value is a commonly accepted figure.

The requested experimental protocols and signaling pathway diagrams are not applicable to the determination of a compound's intrinsic molecular formula and weight. These properties are fundamental constants derived from the atomic composition of the molecule.

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References

- 1. lookchem.com [lookchem.com]
- 2. 2,4-dimethylheptan-4-ol | Molport-006-122-983 | Novel [molport.com]
- 3. 4-Heptanol, 2,4-dimethyl- [webbook.nist.gov]
- 4. 2,4-Dimethyl-4-heptanol | C₉H₂₀O | CID 29654 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2,5-Dimethylheptan-4-ol | C₉H₂₀O | CID 18921110 - PubChem [pubchem.ncbi.nlm.nih.gov]
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